Safety data sheet (SDS) and handling precautions for GCMA

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(2-Oxo-1,3-dioxolan-4-yl)methyl Acrylate*
CAS No.:	*7528-90-7*
Cat. No.:	*B3056929*

Get Quote

An In-Depth Technical Guide to the Safety, Mechanistic Toxicology, and Handling of Glycerol Carbonate Methacrylate (GCMA)

Executive Summary

Glycerol Carbonate Methacrylate (GCMA), chemically known as (2-Oxo-1,3-dioxolan-4-yl)methyl methacrylate (CAS: 13818-44-5), is a highly versatile, bio-based multifunctional monomer. By integrating a highly reactive methacrylate group with a cyclic carbonate moiety, GCMA serves as a critical building block for advanced polymeric materials, including non-isocyanate polyurethanes (NIPUs) and 3D printing resins[1][2]. However, this dual reactivity presents unique toxicological and handling challenges.

As a Senior Application Scientist, I have designed this guide to move beyond standard Safety Data Sheet (SDS) boilerplate text. Here, we will deconstruct the causality behind GCMA's hazards, establish self-validating experimental protocols, and outline the precise physicochemical mechanisms required to handle this monomer safely in a research or drug development setting.

© 2026 BenchChem. All rights reserved.

Physicochemical Profiling & Hazard Deconstruction

To safely manipulate GCMA, one must understand that its hazards are a direct consequence of its molecular design. The methacrylate group is electrophilic and prone to free-radical polymerization, while the cyclic carbonate is susceptible to ring-opening by nucleophiles[1][3].

Quantitative Data & GHS Classification

The following table summarizes the core physicochemical and hazard data derived from standardized chemical safety profiles[4][5][6].

Parameter	Specification / Hazard Data
Chemical Name	(2-Oxo-1,3-dioxolan-4-yl)methyl methacrylate
CAS Number	13818-44-5
Molecular Weight	186.16 g/mol
Physical State	Clear to pale yellow liquid/semi-solid
Storage Temperature	2°C to 8°C (Refrigerated)
GHS Hazard Codes	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation
GHS Precautionary	P261: Avoid breathing mist/vaporsP280: Wear protective gloves/eye protectionP305+P351+P338: IF IN EYES: Rinse cautiously

Mechanistic Toxicology: The "Why" Behind the Hazards

- Skin Sensitization and Irritation (H315/H319): Methacrylates are known sensitizers. The mechanism involves a Michael addition reaction where the electron-deficient double bond of the methacrylate group reacts covalently with nucleophilic thiol (-SH) and amine (-NH2) groups found in epidermal proteins. This haptenation process triggers an immune response, leading to allergic contact dermatitis.

© 2026 BenchChem. All rights reserved.

- Respiratory Irritation (H335): Due to its vapor pressure at ambient temperatures, inhalation of GCMA aerosols can irritate the mucous membranes. The cyclic carbonate ring can also undergo premature hydrolysis in the moisture-rich environment of the respiratory tract, leading to localized pH changes.

Polymerization Control and Storage Causality

The most severe physical hazard associated with GCMA is spontaneous, runaway exothermic polymerization[7]. The carbon-carbon double bond is thermodynamically driven to form polymer chains. If initiated by heat, UV light, or trace radical formers, the reaction releases significant heat, potentially leading to container rupture.

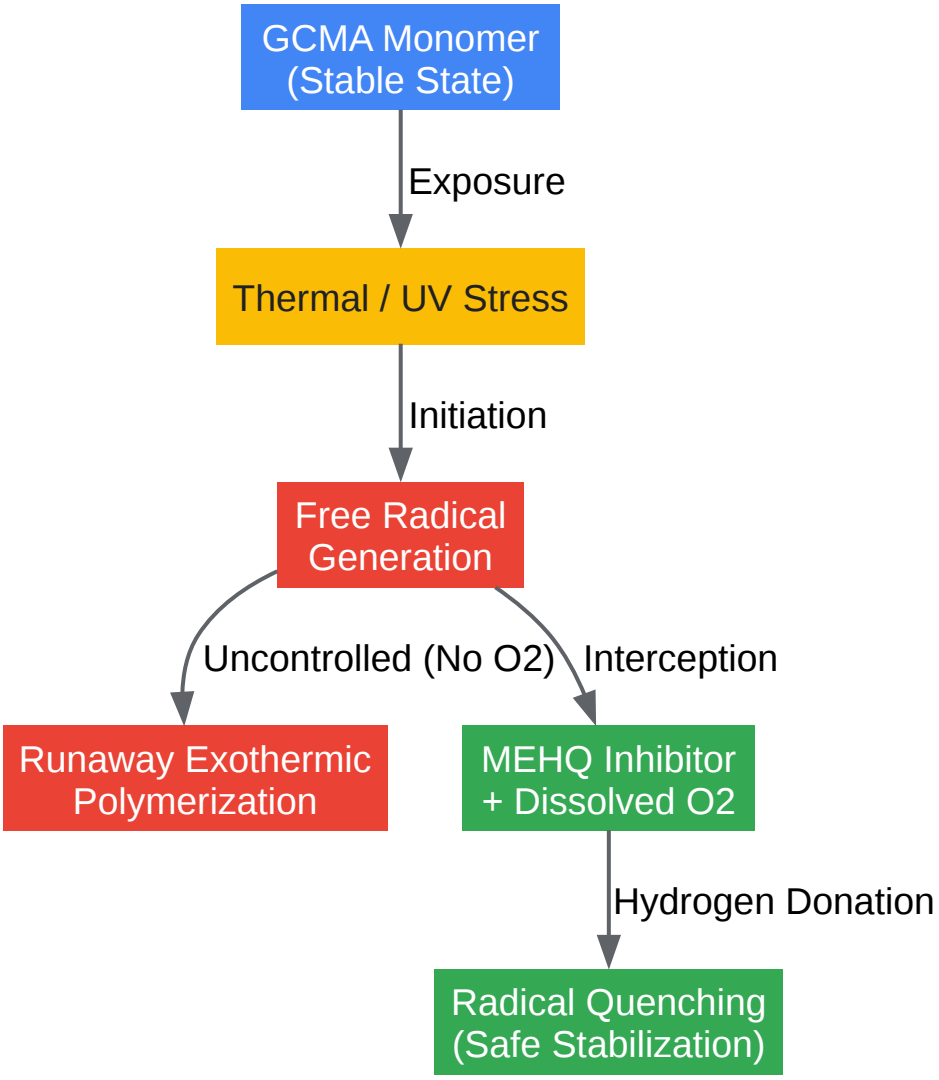
The Oxygen-MEHQ Paradox

To prevent spontaneous polymerization, commercial GCMA is stabilized with an inhibitor, typically MEHQ (Monomethyl ether of hydroquinone)[7].

- The Causality: MEHQ does not work in a vacuum. It requires the presence of dissolved oxygen to function. A carbon-centered radical reacts with dissolved O_2 to form a peroxy radical. MEHQ then donates a hydrogen atom to this peroxy radical, terminating the chain and forming a stable, unreactive quinone radical.

- The Rule:Never store GCMA under a strictly inert atmosphere (like 100% Argon or Nitrogen) for prolonged periods. Depleting the dissolved oxygen renders the MEHQ inhibitor useless, drastically increasing the risk of spontaneous polymerization.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Diagram 1: Mechanistic pathway of GCMA polymerization hazards and MEHQ/O2 stabilization.

Self-Validating Experimental Protocol: Safe Handling & Photopolymerization

In drug development and materials science, GCMA is frequently photopolymerized to create biocompatible scaffolds[1][2]. The following protocol is designed as a self-validating system: it includes an analytical checkpoint to ensure that the hazardous monomer has been fully consumed, rendering the final product safe.

Required PPE and Environment

© 2026 BenchChem. All rights reserved.

- Environment: Class II Biological Safety Cabinet or chemical fume hood with a yellow light filter (to prevent premature UV initiation).

- PPE: Double-gloving with heavy-duty Nitrile (methacrylates can permeate thin latex rapidly), chemical splash goggles, and a lab coat[4].

Step-by-Step Methodology

- Preparation: Remove GCMA from 2-8°C storage and allow it to equilibrate to room temperature in the dark to prevent condensation, which can introduce moisture and degrade the cyclic carbonate group[5][7].

- Formulation: In an amber glass vial, combine GCMA with a suitable photoinitiator (e.g., Irgacure 819 at 0.5 - 2.0 wt%)[2]. Mix thoroughly using a vortex mixer.

- Casting: Dispense the resin into the desired mold. Caution: Ensure the mold material is incompatible with methacrylates (e.g., silicone) to prevent permanent adhesion.

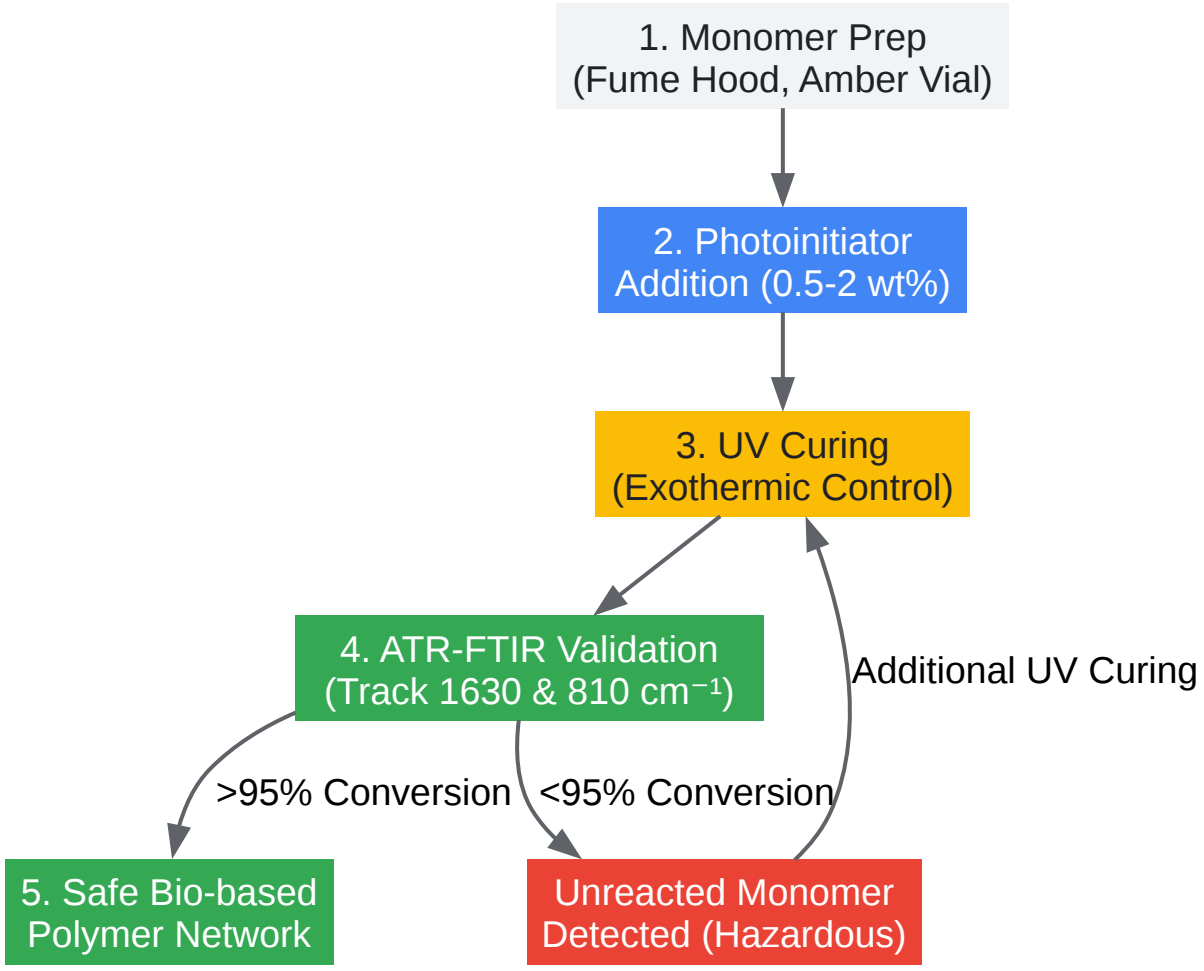
- Curing: Expose the mold to a UV light source (e.g., 365 nm or 405 nm, depending on the initiator) for the calculated duration.

- Validation (The Self-Validating Step): Do not assume the polymer is safe to handle bare-handed immediately. Perform Attenuated Total Reflectance Fourier Transform Infrared Spectroscopy (ATR-FTIR) on the cured sample.

  - Causality: Track the disappearance of the C=C stretching vibration at ~1630 cm^{-1} and the out-of-plane =CH2 bending at ~810 cm^{-1}[1][2].

  - Validation: If these peaks are absent, conversion is complete, the toxic monomer is depleted, and the polymer network is safe for downstream biological assays.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Diagram 2: Self-validating workflow for GCMA photopolymerization and hazard elimination.

Emergency Response & Waste Management

Even with rigorous protocols, accidental exposure or spills can occur. Response actions must be dictated by the chemical properties of GCMA[4][6].

- Spill Containment: Do NOT use combustible materials (like paper towels) to absorb large spills, as the heat of polymerization could ignite them. Use inert absorbents (vermiculite, dry sand, or silica gel)[6].
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Do not use solvents (like

© 2026 BenchChem. All rights reserved.

ethanol) to clean the skin, as this will increase the dermal penetration of the methacrylate[6][7].

- Disposal: Uncured GCMA must be treated as hazardous organic waste. A highly effective and environmentally responsible laboratory practice is to intentionally UV-cure residual GCMA waste in its disposable container. Once fully polymerized into a solid plastic block (validated via the absence of exotherm), it can often be disposed of as standard solid waste, significantly reducing hazardous waste disposal costs.

References

- Synthesis of Glycerol Carbonate Methacrylate and Its Copolymerization with AESO. Scientific & Academic Publishing. Available at: [Link]
- Method of making glycerol carbonate (meth)acrylate and curable compositions based thereon. Google Patents (WO2021019305A1).
- Free radical polymerization study of glycerin carbonate methacrylate for the synthesis of cyclic carbonate functionalized polymers. Daneshyari. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. sapub.org [sapub.org]
- 2. WO2021019305A1 - Method of making glycerol carbonate (meth)acrylate and curable compositions based thereon - Google Patents [patents.google.com]
- 3. daneshyari.com [daneshyari.com]
- 4. aksci.com [aksci.com]
- 5. (2-Oxo-1,3-dioxolan-4-yl)methyl methacrylate | 13818-44-5 [sigmaaldrich.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. tcichemicals.com [tcichemicals.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Safety data sheet (SDS) and handling precautions for GCMA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3056929/docs#safety-data-sheet-sds-and-handling-precautions-for-gcma]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.